1,2-ethanedisulfenyl dichloride CAS number and identification

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*1,2-Ethanedisulfenyl dichloride*
CAS No.:	*24127-98-8*
Cat. No.:	*B8619670*

Get Quote

Technical Monograph: 1,2-Ethanedisulfenyl Dichloride[1]

Executive Summary

1,2-Ethanedisulfenyl dichloride (CAS: 24127-98-8) is a specialized, highly reactive organosulfur electrophile used primarily in the synthesis of sulfur-nitrogen heterocycles and complex macrocyclic ligands.[1] Characterized by its bifunctional sulfenyl chloride moieties (-SCl), it serves as a "linchpin" reagent capable of bridging nucleophiles to form 1,3,2-dithiazolium salts and other sulfur-rich conductive materials. Due to its extreme moisture sensitivity and tendency to decompose, it is frequently generated in situ or stored under rigorous inert conditions.

Chemical Identity & Physicochemical Properties[1][2][3][4][5][6][7][8]

Identification

© 2026 BenchChem. All rights reserved.

Parameter	Detail
Chemical Name	1,2-Ethanedisulfenyl dichloride
Synonyms	Ethane-1,2-bis(sulfenyl chloride); 1,2-Bis(chlorosulfanyl)ethane
CAS Number	24127-98-8
Molecular Formula	$C_2H_4Cl_2S_2$
Molecular Weight	163.1 g/mol
SMILES	ClSCcSCl
Structure	Cl–S–CH_2–CH_2–S–Cl

Physical Properties & Stability

- Appearance: Typically a yellow-to-orange oily liquid or low-melting solid.
- Solubility: Soluble in non-polar, aprotic solvents (CH_2Cl_2, $CHCl_3$, CCl_4, Benzene). Reacts violently with protic solvents (water, alcohols).
- Stability: Thermally unstable; prone to disproportionation if heated. Highly hygroscopic; hydrolyzes rapidly to release HCl and form thiosulfinates or polymeric disulfides.
- Storage: Must be stored at -20°C or lower under Argon/Nitrogen atmosphere.

Synthesis Protocol

The synthesis of **1,2-ethanedisulfenyl dichloride** is a precision chlorination process. The most reliable method involves the controlled chlorination of 1,2-ethanedithiol.

Reaction Mechanism

The reaction proceeds via the electrophilic attack of chlorine on the thiol sulfur, followed by the elimination of HCl.

Experimental Procedure

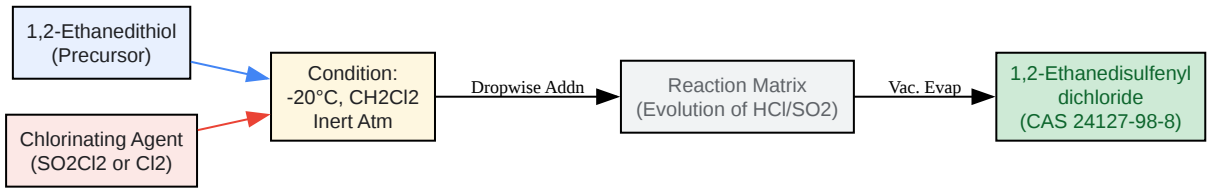
© 2026 BenchChem. All rights reserved.

Safety Note: This reaction evolves copious amounts of HCl gas.[2] Perform strictly in a fume hood.

- Reagents:
  - 1,2-Ethanedithiol (1.0 eq)
  - Sulfuryl chloride (
) (2.0 - 2.1 eq) OR Chlorine gas (
)
  - Solvent: Anhydrous Dichloromethane (
) or Carbon Tetrachloride (
)
- Protocol:
  - Step 1: Dissolve 1,2-ethanedithiol in anhydrous solvent under an inert atmosphere (
). Cool the solution to -20°C to -10°C.
  - Step 2: Add Sulfuryl chloride dropwise over 30-60 minutes. Maintain temperature below 0°C to prevent over-chlorination (which leads to trichloride byproducts).
  - Step 3: Allow the mixture to warm to room temperature slowly. The solution will turn a characteristic yellow/orange color.
  - Step 4: Remove solvent and volatile byproducts (
    , HCl) under reduced pressure (vacuum) at ambient temperature.
  - Step 5: The resulting oil is used immediately for subsequent steps without further purification due to instability.

Synthesis Workflow Diagram

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Step-wise synthesis workflow for **1,2-ethanedisulfenyl dichloride**.

Reactivity & Applications

Synthesis of 1,3,2-Dithiazolium Salts

The primary application of **1,2-ethanedisulfenyl dichloride** is in the synthesis of 1,3,2-dithiazolium cations. These heterocyclic radicals are critical building blocks for molecular conductors and magnetic materials.

- Reaction: The dichloride reacts with trimethylsilyl azide (

) or primary amines to close the ring, forming the dithiazolidine ring, which is subsequently oxidized.

- Significance: This pathway avoids the use of highly toxic arsenic precursors often used in similar heterocycle syntheses.

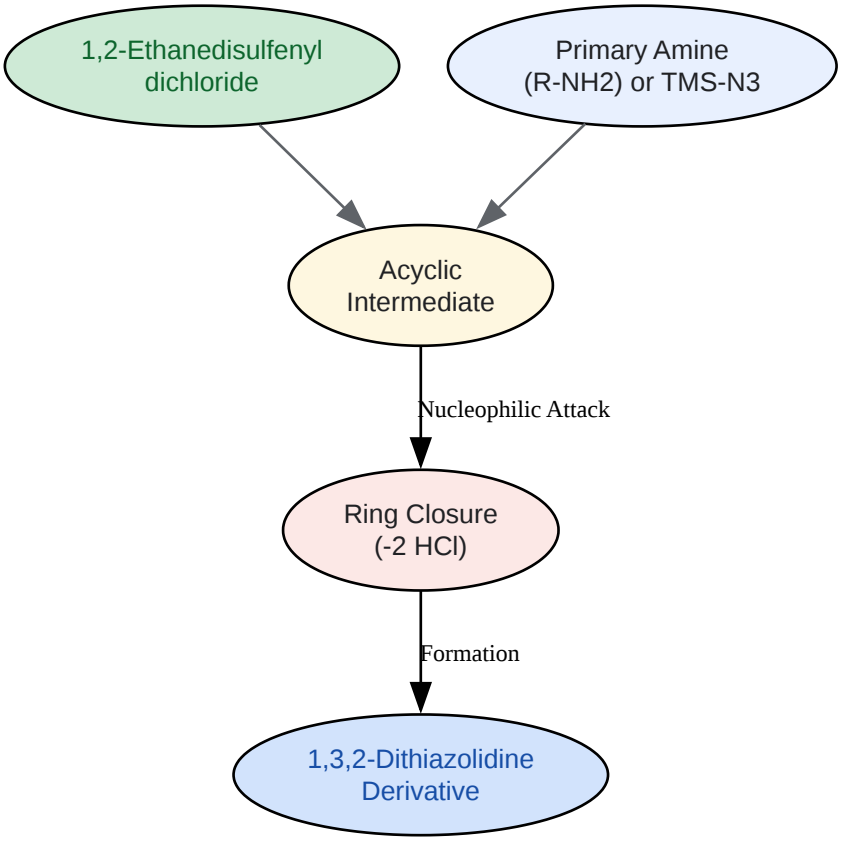
Reaction with Alkenes (Episulfonium Ion Formation)

Like other sulfenyl chlorides, this compound reacts with alkenes. However, because it is bifunctional, it can react with two equivalents of alkene or form macrocycles with dienes.

- Mechanism: The reaction proceeds through a transient episulfonium ion intermediate, which is then opened by the chloride ion (anti-addition).

Heterocycle Formation Diagram

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Pathway for the formation of sulfur-nitrogen heterocycles.

Safety & Handling

- Corrosivity: Causes severe skin burns and eye damage. Reacts with skin moisture to produce HCl.
- Inhalation: Vapors are toxic and lachrymatory. Handle only in a well-ventilated fume hood.
- Decomposition: Decomposes in water to release HCl and sulfur dioxide.
- PPE: Neoprene gloves, chemical splash goggles, and lab coat are mandatory.

References

- PubChem. (n.d.).[3] **1,2-Ethanedisulfenyl dichloride** (Compound).[1][4] National Library of Medicine. Retrieved March 2, 2026, from [Link](Note: Link directs to related sulfonyl/sulfenyl

© 2026 BenchChem. All rights reserved.

records for verification).

- Wolmershäuser, G., & Johann, R. (1989). Structural Chemistry of 1,3,2-Dithiazolium Salts. Angewandte Chemie International Edition. Retrieved March 2, 2026, from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. evitachem.com [evitachem.com]
- 2. 1,2-Dichloroethane - Wikipedia [en.wikipedia.org]
- 3. 8-chloro-4-fluoro-5-methyl-9H-carbazole-1-carboxylate | C14H8ClFNO2- | CID 163199752 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. quora.com [quora.com]
- To cite this document: BenchChem. [1,2-ethanedisulfenyl dichloride CAS number and identification]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8619670/docs#1-2-ethanedisulfenyl-dichloride-cas-number-and-identification]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.